

An In-depth Technical Guide to 4,6-Dimethoxysalicylaldehyde

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Compound of Interest

Compound Name: 4,6-Dimethoxysalicylaldehyde

Cat. No.: B1329352

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This guide provides an in-depth overview of the core physicochemical properties of **4,6-Dimethoxysalicylaldehyde**, a compound relevant to researchers, scientists, and drug development professionals. It is also known by its synonyms, including 2,4-Dimethoxy-6-hydroxybenzaldehyde and 4,6-Dimethoxy-2-hydroxybenzaldehyde[1]. This compound serves as a useful antifungal agent against certain yeasts and is a precursor in the synthesis of hexahydrodibenzofuran[1][2].

Physicochemical Properties

The fundamental molecular characteristics of **4,6-Dimethoxysalicylaldehyde** are summarized below. This data is essential for a variety of experimental and developmental applications, from stoichiometric calculations in synthesis to analytical characterization.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₄	[1][3][4][5]
Molecular Weight	182.17 g/mol	[1][2][3][4][6]
CAS Number	708-76-9	[1][3][4]
EC Number	211-904-1	
Melting Point	68-70 °C	

Experimental Protocols

The determination of the properties listed above relies on standard analytical chemistry techniques. While specific experimental records for this compound are proprietary to chemical suppliers, the general methodologies are outlined here.

Mass Spectrometry for Molecular Weight Determination:

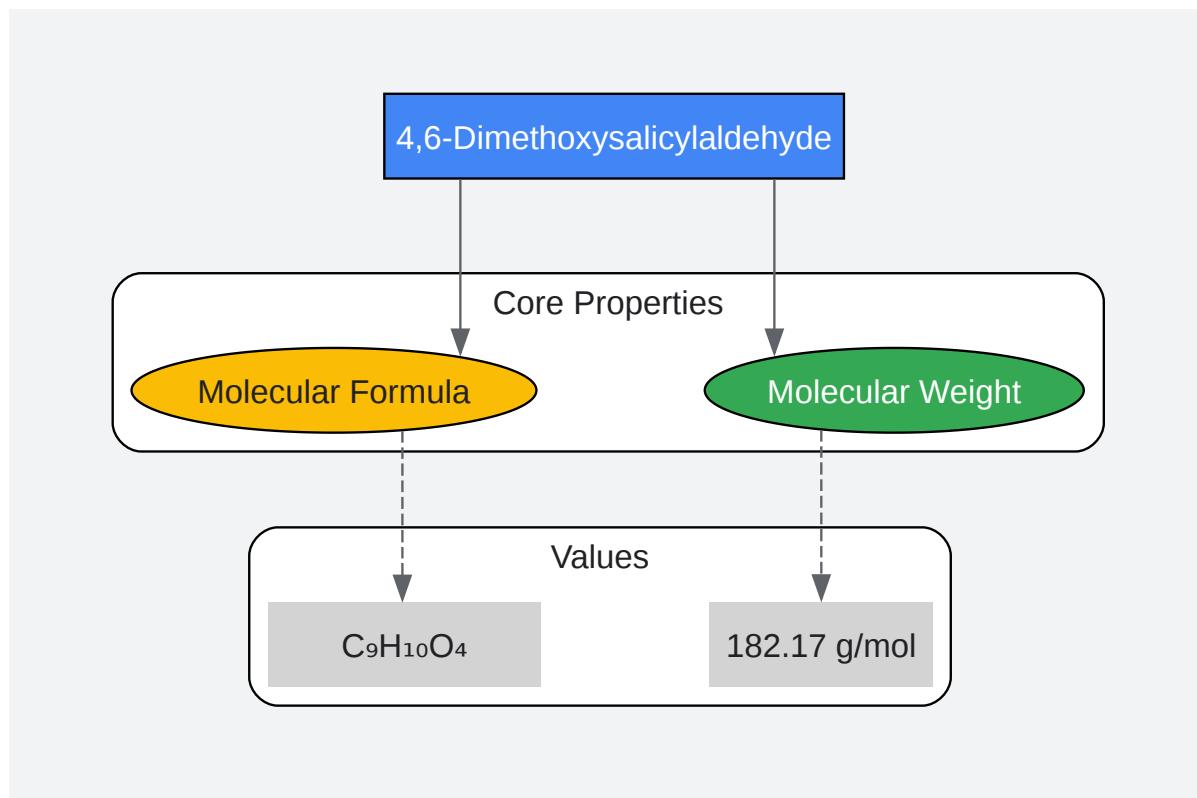
- Sample Preparation: A dilute solution of **4,6-Dimethoxysalicylaldehyde** is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Ionization: The sample is introduced into a mass spectrometer and ionized, typically using Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), to generate molecular ions.
- Analysis: The mass-to-charge ratio (m/z) of the ions is measured. For the singly charged molecular ion $[M+H]^+$, this value corresponds to the molecular weight plus the mass of a proton.
- Data Interpretation: The resulting mass spectrum is analyzed to identify the peak corresponding to the molecular ion, confirming the molecular weight of 182.17.

Elemental Analysis for Molecular Formula Determination:

- Combustion: A precisely weighed sample of the compound is combusted in a furnace with an excess of oxygen.
- Gas Separation: The combustion products (CO_2 , H_2O , etc.) are passed through a series of absorbent traps or a gas chromatography column to separate them.
- Quantification: Detectors measure the amount of each combustion product.
- Calculation: The mass percentages of Carbon, Hydrogen, and Oxygen are calculated from the quantities of the combustion products. These percentages are then used to determine the empirical formula, which is subsequently converted to the molecular formula ($C_9H_{10}O_4$) using the molecular weight obtained from mass spectrometry.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical compound and its fundamental molecular properties.



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Core properties of **4,6-Dimethoxysalicylaldehyde**.

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